

Application Note: Protocol for Preparing Amifloxacin Mesylate Stock Solution

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Compound of Interest

Compound Name: Amifloxacin mesylate

CAS No.: 88036-80-0

Cat. No.: B1664872

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Abstract

This guide provides a standardized protocol for the preparation of **Amifloxacin Mesylate** stock solutions in water. Amifloxacin is a fluoroquinolone antibiotic targeting bacterial DNA gyrase and topoisomerase IV. While the free base exhibits poor aqueous solubility, the mesylate salt (methanesulfonate) is engineered for enhanced hydrophilicity. This protocol addresses critical handling requirements—specifically light sensitivity, hygroscopicity, and stoichiometric correction—to ensure maximum potency and reproducibility in biological assays.

Material Specifications

Component	Specification	Purpose
Compound	Amifloxacin Mesylate (CAS: 88036-80-0)	Active Pharmaceutical Ingredient (API)
Purity	98% (HPLC)	Ensure assay reliability
Solvent	Ultrapure Water (Type I, 18.2 M cm)	Dissolution medium (nuclease/endotoxin-free)
Filtration	0.22 m PES or PVDF Syringe Filter	Sterilization without significant drug adsorption
Storage	Amber Polypropylene Microtubes (1.5 mL)	Protection from UV/visible light degradation

Critical Properties & Handling

3.1 Stoichiometry (The "Salt Correction")

Researchers often overlook the molecular weight difference between the free base and the salt form, leading to under-dosing. You must account for the methanesulfonic acid moiety.[1]

- Amifloxacin (Free Base): MW

334.35 g/mol [2]

- **Amifloxacin Mesylate** (Salt): MW

430.49 g/mol

- Correction Factor:

“

Rule of Thumb: To achieve a concentration of

mg/mL of active Amifloxacin, you must weigh

mg of the Mesylate salt.

”

3.2 Stability Profile

- **Photosensitivity:** Fluoroquinolones undergo rapid photodegradation (decarboxylation/oxidation) upon exposure to UV and ambient light. Always handle in low-light conditions and use amber vessels.
- **Hygroscopicity:** Mesylate salts can absorb atmospheric moisture. Equilibrate the vial to room temperature before opening to prevent condensation, which alters the effective mass.

Preparation Protocol (10 mM Stock)

This protocol describes the preparation of 10 mL of a 10 mM stock solution.

Step 1: Calculations

Target Concentration: 10 mM (10 mmol/L) Volume: 10 mL (0.01 L) Required Moles:

Required Mass (Mesylate):

(43.05 mg)^{[2][1][3][4][5]}

Step 2: Weighing & Dissolution^{[6][7]}

- **Equilibrate:** Allow the product vial to warm to room temperature (approx. 15 mins) to prevent moisture intake.
- **Weigh:** Accurately weigh 43.05 mg of **Amifloxacin Mesylate** into a sterile, amber 15 mL conical tube.
 - Note: Use an antistatic gun if the powder is static-prone.

- Solvent Addition: Add 8.0 mL of Ultrapure Water.
 - Why not 10 mL immediately? Adding slightly less volume first allows for volume adjustment after dissolution if using a volumetric flask, though for general biological stocks, adding the full 10 mL directly to the tube is acceptable if 1% accuracy is tolerated. For this protocol, we assume direct addition for simplicity in a sterile hood.
- Mixing: Vortex vigorously for 30-60 seconds.
 - Observation: The solution should be clear and colorless to pale yellow.
 - Troubleshooting: If particles persist, sonicate in a water bath at room temperature for 5 minutes. Do not heat above 37°C.

Step 3: Sterilization[4]

- Pre-wet a 0.22 μm PES syringe filter with 0.5 mL of pure water (discard the flow-through). This minimizes drug binding to the dry membrane.
- Pass the Amifloxacin solution through the filter into a new sterile amber tube.

Step 4: Aliquoting & Storage

- Divide the stock into 500 μL aliquots in sterile amber microtubes.
 - Why? This prevents freeze-thaw cycles. Each cycle can cause micro-precipitation and hydrolysis.
- Label: "**Amifloxacin Mesylate** 10 mM (aq) [Date] [Initials]".
- Store: -20°C (stable for 6 months) or -80°C (stable for 1 year).

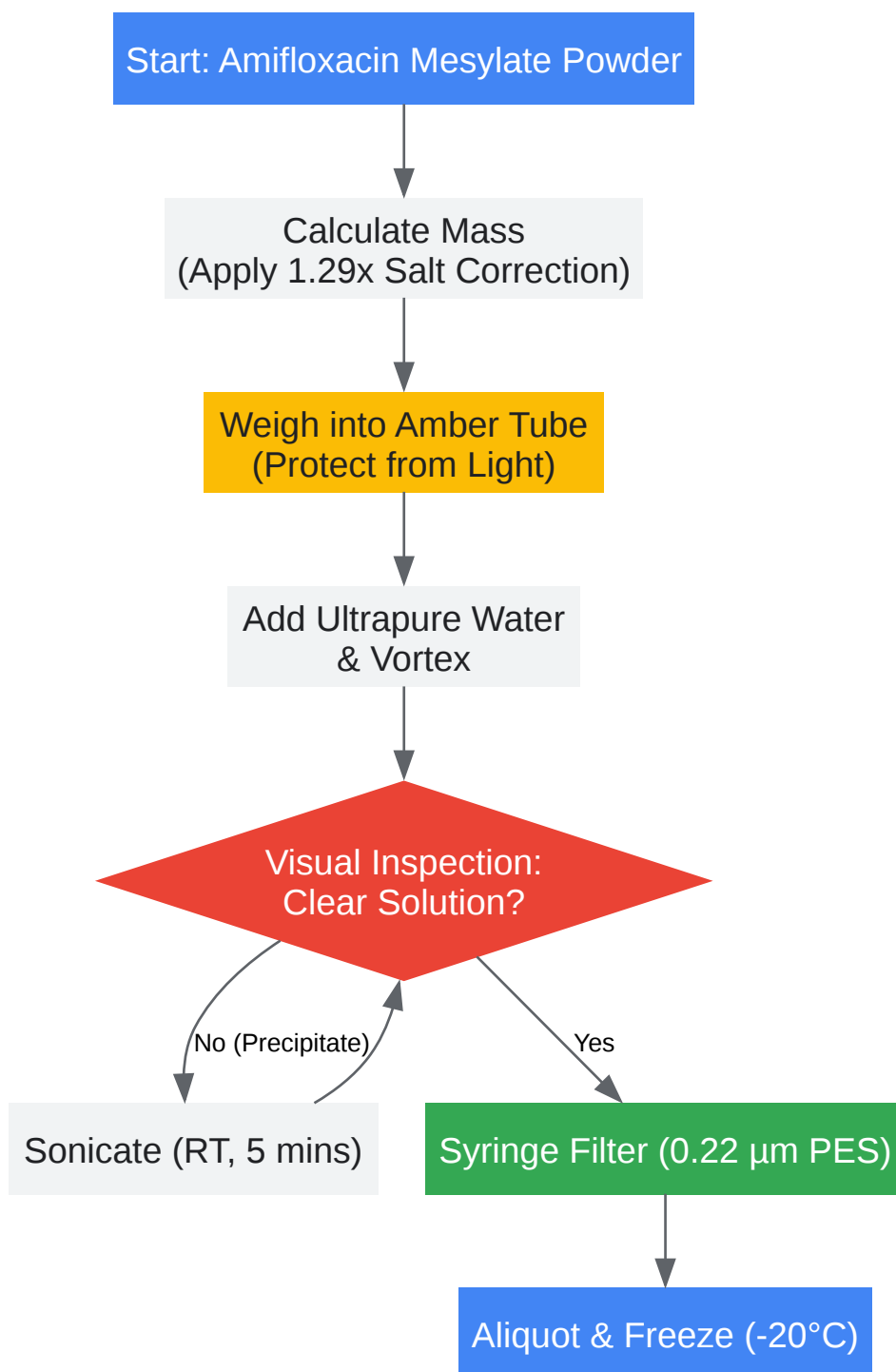
Data & Reference Tables

Table 1: Quick Preparation Guide (for 1 mL final volume)

Target Concentration (Free Base Equivalent)	Mass of Amifloxacin Mesylate Required	Solvent (Water)	Solubility Status
1 mM	0.43 mg	1.0 mL	High Solubility
10 mM	4.30 mg	1.0 mL	Soluble (Standard Stock)
50 mM	21.52 mg	1.0 mL	Borderline (May require sonication)

Visual Workflows

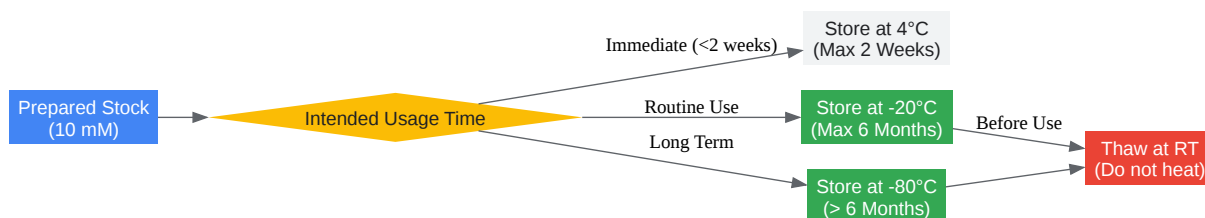
Figure 1: Preparation Logic Flow



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Caption: Step-by-step workflow for preparing a sterile, stable **Amifloxacin Mesylate** stock solution.

Figure 2: Storage & Stability Decision Tree



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Caption: Decision matrix for optimal storage conditions based on experimental timeline.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 163301, **Amifloxacin Mesylate**. Retrieved from [[Link](#)][1]
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